

12-Crown-4 CAS number and chemical identifiers

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Compound of Interest

Compound Name: 12-Crown-4

Cat. No.: B1663920

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An In-depth Technical Guide to 12-Crown-4

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **12-Crown-4** (1,4,7,10-tetraoxacyclododecane), a well-known crown ether. It covers its fundamental chemical identity, physical properties, synthesis protocols, and key applications, with a focus on its utility in research and development.

Core Chemical Identity and Properties

12-Crown-4 is a cyclic ether and the smallest of the simple crown ethers with significant cation-binding capabilities. Its structure consists of a 12-membered ring with four oxygen atoms.[\[1\]](#)[\[2\]](#) It is particularly known for its high affinity and specificity for the lithium cation (Li^+).[\[1\]](#)

Chemical Identifiers

A summary of the key chemical identifiers for **12-Crown-4** is presented below for quick reference.

Identifier	Value	Reference
CAS Number	294-93-9	[1] [3] [4] [5] [6]
IUPAC Name	1,4,7,10-Tetraoxacyclododecane	[1] [6]
Molecular Formula	C ₈ H ₁₆ O ₄	[1] [4] [5] [6]
Molecular Weight	176.21 g/mol	[1] [2] [4] [5]
EC Number	206-036-5	[1] [3]
PubChem CID	9269	[1] [5]
InChI Key	XQQZRZQVBFHBHL-UHFFFAOYSA-N	[1] [6] [7]
SMILES	C1COCCOCCOCCO1	[1] [7] [8]
Synonyms	Lithium ionophore V, Ethylene oxide cyclic tetramer	[1] [6]

Physicochemical Properties

The key physical and chemical properties of **12-Crown-4** are detailed in the following table.

Property	Value	Conditions	Reference
Appearance	Colorless liquid	25 °C	[3] [5]
Melting Point	16 °C	[1] [3] [5] [7] [9]	
Boiling Point	61-70 °C	0.5 mmHg	[1] [3] [5] [7] [9]
Density	1.089 g/mL	25 °C	[1] [5] [7]
Refractive Index	n _{20/D} 1.463	[5] [7]	
Flash Point	113 °C	Closed cup	[1] [3] [7]
Solubility	Miscible in water	[1]	

Experimental Protocols

This section details common experimental procedures involving **12-Crown-4**, including its synthesis and application as a phase-transfer catalyst.

Synthesis of 12-Crown-4 via Williamson Ether Synthesis

12-Crown-4 can be synthesized through a template-assisted modified Williamson ether synthesis. The lithium cation acts as a template, organizing the precursor molecules into a conformation that favors cyclization.[\[1\]](#)

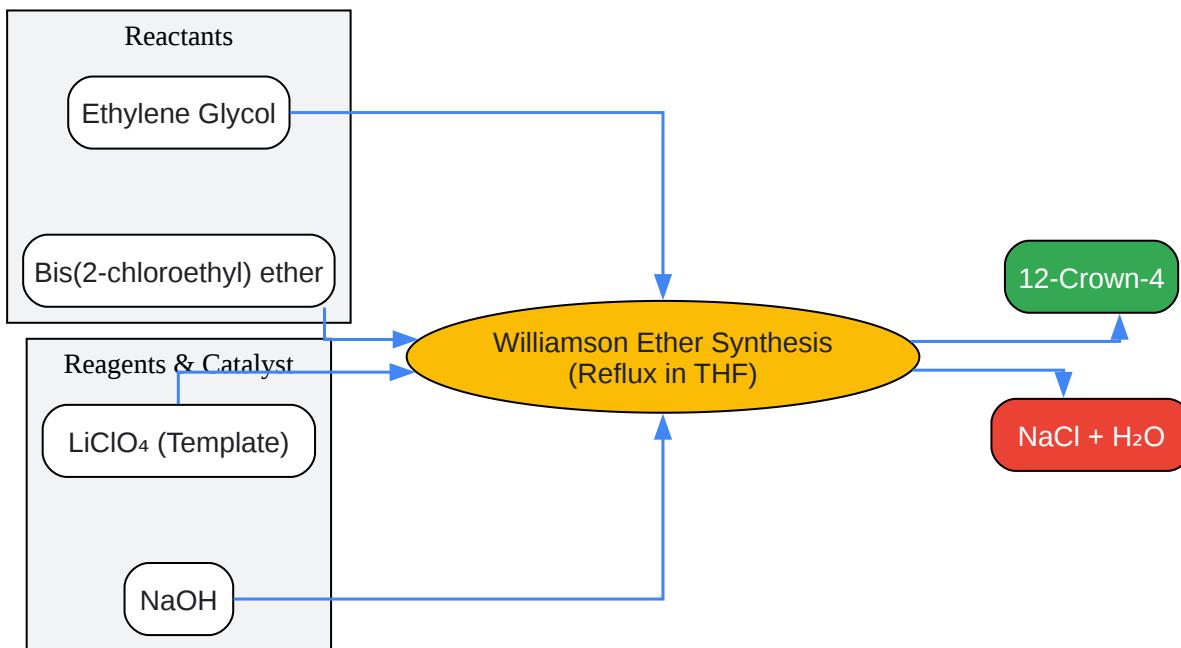
Materials:

- Bis(2-chloroethyl) ether $[(\text{CH}_2\text{OCH}_2\text{CH}_2\text{Cl})_2]$
- Ethylene glycol $[(\text{CH}_2\text{OH})_2]$
- Sodium hydroxide (NaOH)
- Lithium perchlorate (LiClO_4) as template cation
- Appropriate solvent (e.g., Tetrahydrofuran - THF)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a stirrer, dissolve ethylene glycol and lithium perchlorate in the solvent.
- Slowly add a solution of bis(2-chloroethyl) ether and sodium hydroxide to the flask under constant stirring. The slow addition is crucial to favor intramolecular cyclization over intermolecular polymerization.
- Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC or GC is recommended).
- After cooling to room temperature, filter the mixture to remove the precipitated sodium chloride (NaCl).

- Evaporate the solvent from the filtrate under reduced pressure.
- The resulting crude product can be purified by vacuum distillation to yield pure **12-Crown-4**.
[1]



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Figure 1. Synthesis workflow for **12-Crown-4**.

Application as a Phase-Transfer Catalyst

12-Crown-4 is an effective phase-transfer catalyst (PTC), particularly for reactions involving lithium salts.[7] It functions by encapsulating the Li⁺ cation, making the associated anion more "naked" and reactive in the organic phase.

General Protocol (Example: Alkylation Reaction):

- Set up a two-phase system (e.g., water and an immiscible organic solvent like toluene) in a reaction vessel.
- Dissolve the organic substrate (e.g., an alcohol or phenol) in the organic solvent.
- Dissolve the lithium salt of the nucleophile (e.g., lithium hydroxide for deprotonation) in the aqueous phase.
- Add a catalytic amount of **12-Crown-4** (typically 1-5 mol%) to the reaction mixture.
- Add the alkylating agent (e.g., an alkyl halide) to the organic phase.
- Stir the mixture vigorously to ensure efficient mixing of the two phases. The **12-Crown-4** will transport the nucleophilic anion from the aqueous phase to the organic phase where it can react with the substrate.
- Monitor the reaction progress. Upon completion, separate the organic layer, wash it with water to remove the catalyst and any remaining salts, dry it over an anhydrous salt (e.g., MgSO_4), and purify the product.

Applications in Research and Drug Development

The unique ion-binding properties of **12-Crown-4** make it a valuable tool in various scientific fields.

- Ion-Selective Electrodes and Sensors: Due to its high selectivity for Li^+ , **12-Crown-4** and its derivatives are used as ionophores in the fabrication of ion-selective electrodes (ISEs) for the precise measurement of lithium ion concentrations.[10][11]
- Polymer Chemistry and Membrane Science: Functionalized polymers incorporating **12-Crown-4** are being developed for advanced separation technologies. These membranes can exhibit high selectivity for lithium transport over other alkali metals like sodium, which is critical for applications such as lithium extraction from brines and battery recycling.[12][13]
- Organic Synthesis: As a phase-transfer catalyst, it enhances reaction rates and yields for processes involving alkali metal salts, particularly lithium salts, in nonpolar solvents.[5][7]

- Drug Delivery Systems: The ability of crown ethers to form stable complexes with certain drug molecules can be exploited to improve drug solubility and bioavailability.[5]
- Anion Transport Studies: Interestingly, derivatives like dibenzo-**12-crown-4** have been shown to act as pore-forming enhancers that facilitate anion transport across lipid bilayers, a mechanism relevant to understanding and potentially treating diseases related to ion channel dysregulation.[14]

Safety and Handling

12-Crown-4 is classified as acutely toxic and is fatal if inhaled.[7][15] It is essential to handle this chemical with extreme caution in a well-ventilated area or fume hood.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, eye protection, and respiratory protection (e.g., N95 dust mask or equivalent).[7]
- Handling: Avoid contact with skin and eyes and prevent inhalation of vapor or mist.[3]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[3] It should be stored locked up.[3] The material can be light-sensitive.[3]
- First Aid: In case of inhalation, immediately move the person to fresh air and seek urgent medical attention.[3][15] If contact with skin occurs, wash thoroughly with soap and water.[3] For eye contact, rinse cautiously with water for several minutes.[3]

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References

- 1. 12-Crown-4 - Wikipedia [en.wikipedia.org]
- 2. 1,4,7,10-Tetraoxacyclododecane | C₈H₁₆O₄ | CID 9269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]

- 4. scbt.com [scbt.com]
- 5. chemimpex.com [chemimpex.com]
- 6. 12-Crown-4 [webbook.nist.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. 12-Crown-4 (CAS 294-93-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. chemwhat.com [chemwhat.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. pnas.org [pnas.org]
- 13. Engineering Li/Na selectivity in 12-Crown-4-functionalized polymer membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Dibenzo-12-crown-4 group as a pore-forming enhancer for anion transport - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 15. 12-Crown-4, 97% 2.5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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